

Applications of 2-Aminocyclohexanone in Medicinal Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Aminocyclohexanone

Cat. No.: B1594113

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Introduction

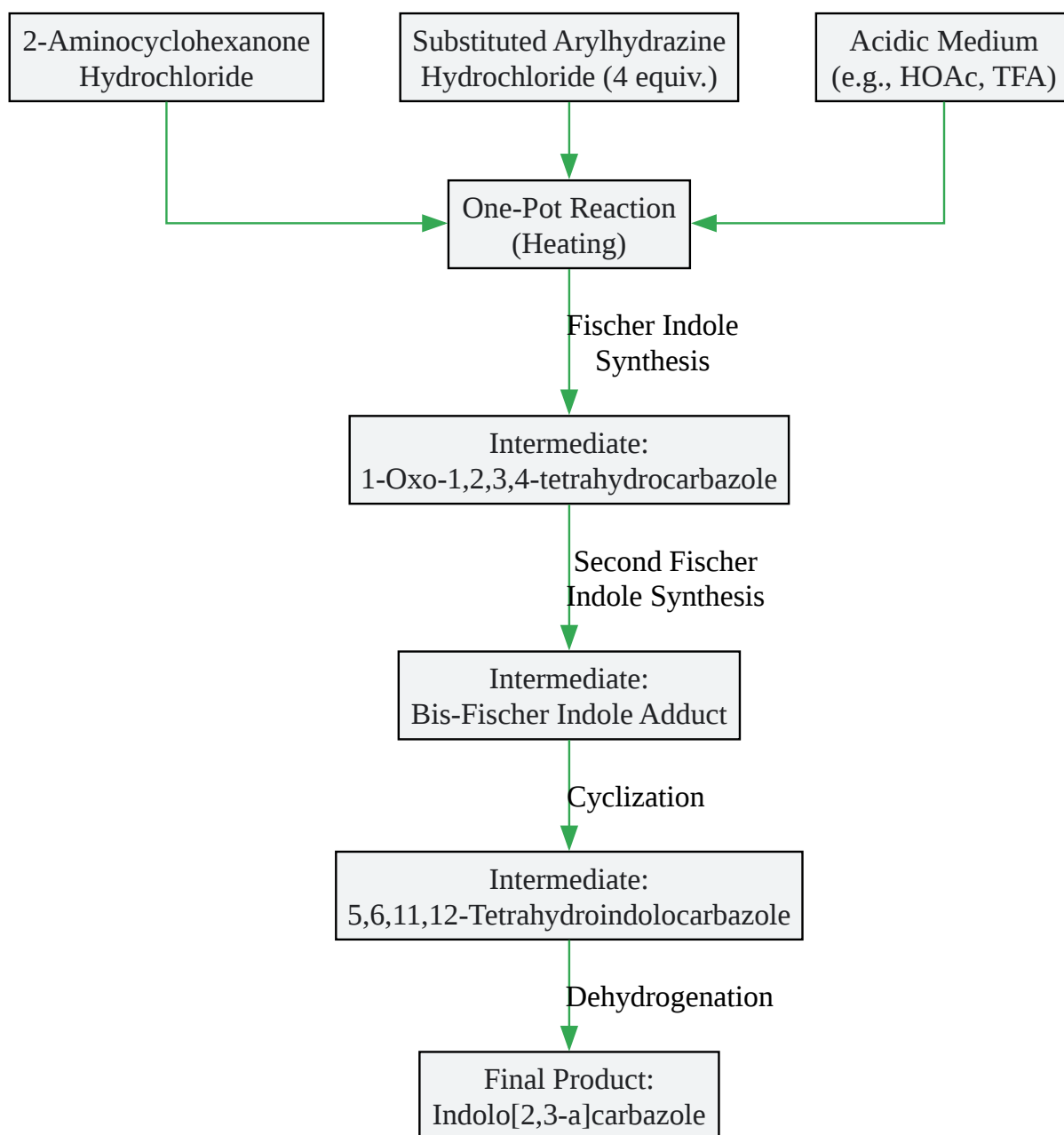
2-Aminocyclohexanone and its hydrochloride salt are versatile building blocks in medicinal chemistry, primarily utilized as precursors for the synthesis of a wide array of heterocyclic compounds. The presence of both an amino group and a ketone functionality within the same six-membered ring allows for diverse chemical transformations, leading to the construction of complex molecular architectures with significant biological activities. This document provides an overview of the key applications of **2-aminocyclohexanone** in the development of potential therapeutic agents, with a focus on anticancer and antimicrobial compounds. Detailed experimental protocols for the synthesis and biological evaluation of these derivatives are also presented.

Application 1: Synthesis of Indolo[2,3-a]carbazoles as Potential Anticancer Agents

The indolo[2,3-a]carbazole scaffold is a prominent structural motif found in numerous natural products with potent antitumor properties. **2-Aminocyclohexanone** hydrochloride serves as a key starting material for the efficient one-pot synthesis of these complex heterocycles through a tandem Fischer indole synthesis.

Logical Workflow for Synthesis

The synthesis of indolo[2,3-a]carbazoles from **2-aminocyclohexanone** hydrochloride involves a one-pot reaction with an excess of a substituted arylhydrazine hydrochloride in an acidic medium. The reaction proceeds through a series of steps including a double Fischer indole synthesis and subsequent dehydrogenation.



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- To cite this document: BenchChem. [Applications of 2-Aminocyclohexanone in Medicinal Chemistry: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594113#applications-of-2-aminocyclohexanone-in-medicinal-chemistry]

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